

An In-depth Technical Guide to the Physicochemical Properties of 6FAP Monomer

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Compound of Interest

Compound Name: *2,2-Bis(3-amino-4-hydroxyphenyl)hexafluoropropane*

Cat. No.: *B160661*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and applications of the monomer **2,2-Bis(3-amino-4-hydroxyphenyl)hexafluoropropane**, commonly known as 6FAP. This fluorinated aromatic diamine is a critical building block in the synthesis of high-performance polymers such as polyimides and polybenzoxazoles. Its unique structure, featuring a hexafluoroisopropylidene bridge, imparts desirable characteristics like enhanced thermal stability, chemical resistance, and specific solubility profiles to the resulting polymers. While primarily used in materials science, its purity and well-defined structure are of interest to professionals in diverse research and development fields.

Core Physicochemical Properties

The 6FAP monomer is a white to grey-white crystalline powder.^{[1][2][3]} Its core physicochemical data are summarized in the tables below, providing a ready reference for researchers.

General and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₂ F ₆ N ₂ O ₂	[4][5]
Molecular Weight	366.26 g/mol	[4][5][6]
Appearance	White to almost white powder/crystal	[1][2][3][4][7]
Melting Point	245-248 °C	[1][4][7][8][9]
Boiling Point	411.3 ± 45.0 °C at 760 mmHg	[1][7][8]
Density	1.545 ± 0.06 g/cm ³	[1][4][7][8]
Flash Point	202.6 °C	[1]
Vapor Pressure	2.36E-07 mmHg at 25°C	[1]
Refractive Index	1.568	[1]

Solubility and Chromatographic Properties

Property	Value	Source
Solubility	Slightly soluble in DMSO and methanol.[1][7][8] Soluble in polar aprotic organic solvents such as NMP, DMAc, THF, and Acetone when synthesized into polyimides.[7]	[1][7][8]
LogP	4.83530	[4]
XLogP3	3.8	[4]

Computed and Spectroscopic Data

Property	Value	Source
Topological Polar Surface Area	92.5 Å ²	[4]
¹ H-NMR (400MHz, D ₆ -DMSO) δ (ppm)	4.64 (s, 4H), 6.42 (d, 2H), 7.57 (s, 2H), 6.65 (d, 2H), 9.36 (s, 2H)	[1][7][8]
¹⁹ F-NMR (400MHz, D ₆ -DMSO) δ (ppm)	-62.78	[1][7][8]

Experimental Protocols

Detailed experimental protocols are crucial for the replication and advancement of scientific research. Below are methodologies for the synthesis and characterization of the 6FAP monomer, based on cited literature.

Synthesis of 2,2-Bis(3-amino-4-hydroxyphenyl)hexafluoropropane (6FAP)

The synthesis of 6FAP is typically a two-step process involving the nitration of 2,2-bis(4-hydroxyphenyl)hexafluoropropane followed by a reduction of the resulting dinitro compound. [10]

Step 1: Nitration of 2,2-bis(4-hydroxyphenyl)hexafluoropropane

- Materials: 2,2-bis(4-hydroxyphenyl)hexafluoropropane, ethanol, dilute nitric acid.
- Procedure:
 - Combine 2,2-bis(4-hydroxyphenyl)hexafluoropropane with ethanol in a reaction vessel. The molar ratio of ethanol to the starting material should be approximately 4:1. [10]
 - Add dilute nitric acid to the mixture with a molar ratio of nitric acid to the starting material of about 2.15:1. [10]
 - Heat the reaction mixture to 60 °C and maintain this temperature for 6 hours with continuous stirring. [10]

- After the reaction is complete, cool the mixture to 10-20 °C to induce crystallization of the product, 2,2-bis(3-nitro-4-hydroxyphenyl)hexafluoropropane.[7]
- Filter the crude product and wash it with a suitable solvent (e.g., ethanol).[7]
- For purification, the crude product can be recrystallized from ethanol. Dissolve the product in ethanol at 60 °C, followed by cooling to 10-20 °C to recrystallize.[7]
- Filter and dry the purified product. A yield of up to 96% can be achieved under these conditions.[10]

Step 2: Reduction of 2,2-bis(3-nitro-4-hydroxyphenyl)hexafluoropropane

- Materials: 2,2-bis(3-nitro-4-hydroxyphenyl)hexafluoropropane, hydrazine hydrate, FeCl₃/activated carbon catalyst, ethanol.
- Procedure:
 - In a reaction vessel, dissolve 2,2-bis(3-nitro-4-hydroxyphenyl)hexafluoropropane in ethanol.[10]
 - Add the FeCl₃/activated carbon catalyst. The mass ratio of the catalyst to the nitro compound should be approximately 0.05:1.[10]
 - Add hydrazine hydrate to the mixture. The molar ratio of hydrazine hydrate to the nitro compound should be about 0.2:1.[10]
 - Heat the reaction mixture to 85 °C and maintain this temperature for 10 hours with stirring. [10]
 - Upon completion, the reaction mixture is filtered to remove the catalyst.[11]
 - The filtrate is then concentrated to obtain the crude 6FAP monomer.[11]
 - Purification can be achieved by recrystallization from a mixed solvent system such as isopropyl alcohol and toluene or water and DMF.[1][11] A yield of up to 92% can be obtained.[10]

Characterization Techniques

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H and ^{19}F NMR: Samples are typically dissolved in deuterated dimethyl sulfoxide (DMSO-d_6). Spectra are recorded on a 400 MHz NMR spectrometer.[1][7][8] The characteristic chemical shifts are used to confirm the molecular structure.
- Fourier-Transform Infrared (FTIR) Spectroscopy:
 - FTIR spectra are used to identify the functional groups present in the 6FAP monomer. Spectra can be obtained using techniques such as KBr pellets.[12]
- High-Performance Liquid Chromatography (HPLC):
 - HPLC is employed to determine the purity of the synthesized 6FAP monomer.[3][11]
- Mass Spectrometry (MS):
 - Mass spectrometry is used to confirm the molecular weight of the 6FAP monomer.[12]

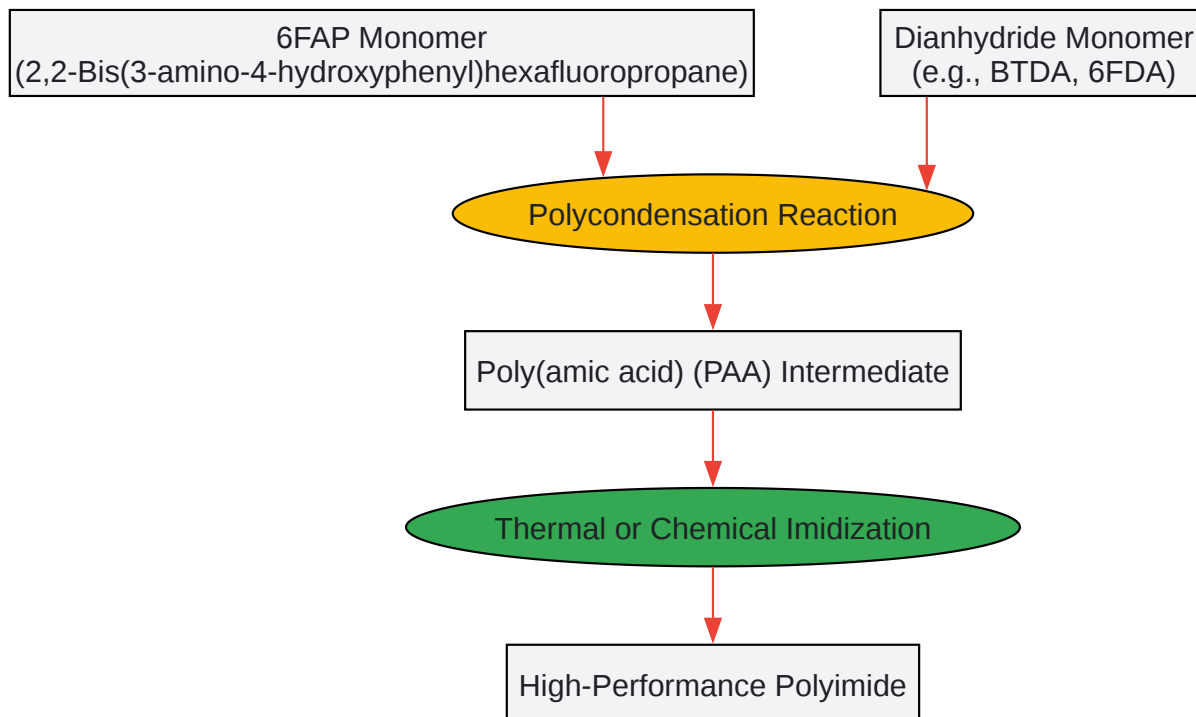
Visualizing Workflows and Relationships

To better illustrate the processes and relationships involving the 6FAP monomer, the following diagrams are provided in the DOT language for use with Graphviz.



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Caption: Synthesis workflow for the 6FAP monomer.



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Caption: General workflow for polyimide synthesis using 6FAP.

Applications in Research and Development

The 6FAP monomer is a versatile building block for creating advanced polymers with a range of desirable properties.

- **High-Performance Polyimides:** 6FAP is reacted with various dianhydrides to produce polyimides with high thermal stability, good chemical resistance, and excellent mechanical properties.[6][7] These are used in applications such as gas separation membranes and materials for microelectronics.[6]
- **Polybenzoxazoles:** The ortho-positioning of the amine and hydroxyl groups in 6FAP makes it an ideal monomer for the synthesis of polybenzoxazoles, which are another class of high-performance polymers used in semiconductor manufacturing.[6]

- Photosensitive Materials: Polyimides synthesized from 6FAP can exhibit photosensitivity and second-order nonlinear optical properties.[6]
- Fuel Cell Membranes: The resulting fluorinated polymers can have high proton conductivity and good chemical and thermal stability, making them suitable for use in fuel cell systems.[6]

This technical guide provides a foundational understanding of the physicochemical properties of the 6FAP monomer. For further in-depth study, researchers are encouraged to consult the cited literature.

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